Application Note: Synthesis of 4-Pentyn-1-yl Acetate[1][2][3]

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Compound of Interest

Compound Name:	*4-Pentyn-1-YL acetate*
CAS No.:	*14604-46-7*
Cat. No.:	*B083257*

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Abstract & Application Scope

4-Pentyn-1-yl acetate (CAS: 14604-46-7) is a critical bifunctional building block in organic synthesis, particularly within the field of Click Chemistry (CuAAC). It serves as a robust "alkyne handle," allowing researchers to introduce an acetate-protected linker onto azide-functionalized biomolecules or polymers.

This guide provides a field-proven, scalable protocol for converting 4-pentyn-1-ol to its acetate ester. Unlike acid-catalyzed Fischer esterification, which can be slow and equilibrium-limited, this protocol utilizes DMAP-catalyzed nucleophilic acyl substitution. This method ensures near-quantitative conversion (>95%), minimal side reactions, and simplified purification.

Chemical Strategy & Mechanism[4]

The Challenge

Primary alcohols are nucleophilic, but their reaction with acetic anhydride alone is kinetically slow at ambient temperatures. While heating can accelerate the reaction, it risks polymerization of the terminal alkyne moiety.

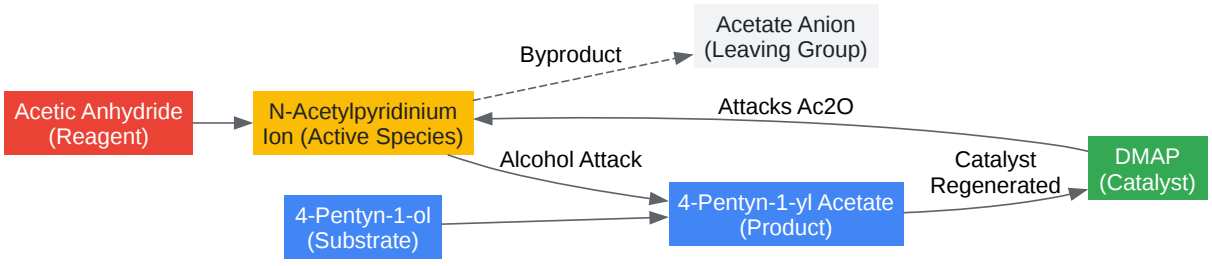
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The Solution: DMAP Catalysis

We employ 4-Dimethylaminopyridine (DMAP) as a hyper-nucleophilic acylation catalyst. DMAP attacks the acetic anhydride to form a highly reactive N-acylpyridinium ion intermediate. This intermediate is orders of magnitude more electrophilic than the anhydride itself, allowing the alcohol to attack rapidly under mild conditions (0°C to Room Temperature).

Mechanistic Pathway

The following diagram illustrates the catalytic cycle, highlighting the regeneration of DMAP.



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Figure 1: The DMAP catalytic cycle accelerates esterification by forming a reactive amide intermediate.

Experimental Protocol

Reagents & Stoichiometry

Scale: 50 mmol (4.21 g of starting alcohol). Solvent: Dichloromethane (DCM) is chosen for its excellent solubility profile and low boiling point, facilitating easy removal.

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Reagent	MW (g/mol)	Equiv.[1][2]	Amount	Density (g/mL)	Volume (mL)
4-Pentyn-1-ol	84.12	1.0	4.21 g	0.91	4.63
Acetic Anhydride	102.09	1.2	6.12 g	1.08	5.67
Triethylamine (Et3N)	101.19	1.5	7.59 g	0.73	10.40
DMAP	122.17	0.05	305 mg	Solid	N/A
DCM (Solvent)	84.93	N/A	~50 mL	1.33	50.0

Step-by-Step Methodology

Step 1: Reaction Setup

- Oven-dry a 250 mL Round Bottom Flask (RBF) and a magnetic stir bar. Allow to cool under a stream of Nitrogen or Argon.
- Charge the flask with 4-Pentyn-1-ol (4.21 g), Triethylamine (10.4 mL), and DMAP (305 mg).
- Add Dichloromethane (50 mL) and stir until DMAP is fully dissolved.
- Cool the mixture to 0°C using an ice-water bath. Critical: Controlling the initial temperature prevents exotherms from degrading the alkyne.

Step 2: Acylation

- Add Acetic Anhydride (5.67 mL) dropwise via a syringe or addition funnel over 10 minutes.
- Remove the ice bath after addition is complete and allow the reaction to warm to Room Temperature (25°C).
- Stir for 2–3 hours.
  - Validation: Monitor by TLC (Eluent: 20% EtOAc in Hexanes). The starting material (

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) should disappear, and a new less polar spot (

) should appear.

Step 3: Workup (Quench & Extraction)

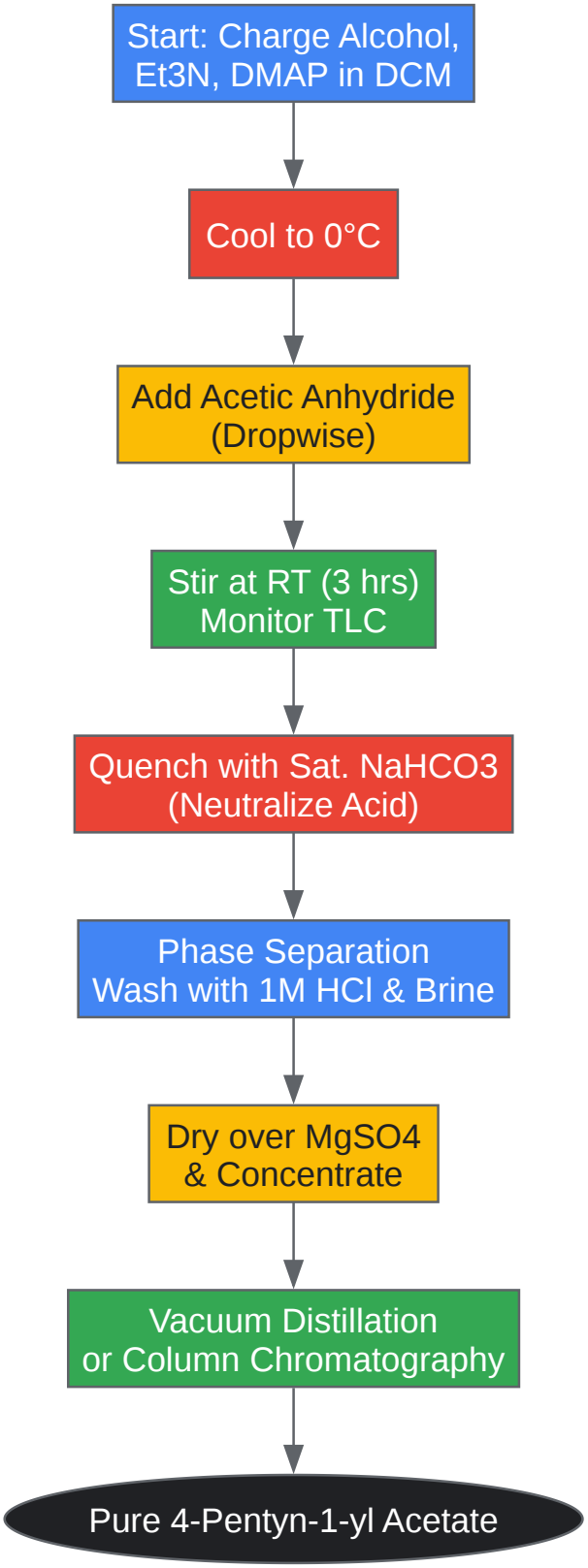
- Quench the reaction by carefully adding 30 mL of Saturated Aqueous $NaHCO_3$. Stir vigorously for 15 minutes.
  - Why? This hydrolyzes excess acetic anhydride and neutralizes the acetic acid byproduct.
- Transfer the mixture to a separatory funnel.
- Separate the organic layer (bottom) and the aqueous layer (top).
- Extract the aqueous layer once with 20 mL DCM to recover residual product.
- Combine the organic layers and wash with:
  - 1 x 30 mL 1M HCl (removes residual Triethylamine/DMAP/Pyridine).
  - 1 x 30 mL Brine (removes water).
- Dry the organic layer over anhydrous $MgSO_4$ for 10 minutes. Filter off the solid.

Step 4: Purification

- Concentrate the filtrate using a Rotary Evaporator (Water bath: 35°C, Pressure: >300 mbar initially, then down to 50 mbar).
- Final Purification:
  - Small Scale (<1g): Flash Chromatography (Silica gel, 10% EtOAc/Hexane).
  - Large Scale (>5g): Vacuum Distillation. The product is a volatile liquid.[3]
  - Boiling Point: ~65°C at 15 mmHg (estimated).[4]

Process Workflow Diagram

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Figure 2: Operational workflow from reaction setup to isolation.

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Characterization & Quality Control

Upon isolation, the identity of the product must be confirmed. The following NMR data is characteristic of the pure compound.

Proton NMR (H NMR, 400 MHz, CDCl)

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
4.15	Triplet (Hz)	2H	-CH -OAc	Deshielded by ester oxygen.
2.30	Multiplet	2H	-CH -C C	Propargylic protons.
2.05	Singlet	3H	-COCH	Acetate methyl group.
1.96	Triplet (Hz)	1H	-C C-H	Terminal alkyne proton.
1.85	Quintet	2H	-CH -CH -CH -	Central methylene chain.

Physical Properties

- Appearance: Clear, colorless liquid.[3]
- Odor: Fruity, ester-like.
- Boiling Point: ~155°C (Atmospheric) / ~65°C (15 mmHg).

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Safety & Handling

- Flammability: **4-Pentyn-1-yl acetate** is a flammable liquid (Flash point < 60°C). Work in a fume hood away from ignition sources.
- Alkyne Stability: Terminal alkynes are generally stable but can polymerize if exposed to radical initiators or extreme heat. Store at 4°C.[5][6]
- Corrosives: Acetic anhydride is lachrymatory and corrosive. Wear gloves and eye protection.

References

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